

Navigating the Safety Landscape of 6-Iodoquinoline: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 6-Iodoquinoline

Cat. No.: B082116

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **6-Iodoquinoline**, a heterocyclic compound of interest in chemical synthesis and pharmaceutical research. Understanding its hazard profile is paramount for ensuring safe handling and mitigating potential risks in the laboratory and during drug development. This document summarizes key safety data, outlines emergency procedures, and provides recommendations for appropriate personal protective equipment and engineering controls.

GHS Classification and Hazard Summary

6-Iodoquinoline is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and serious eye damage.^{[1][2][3][4][5][6]} A summary of its GHS classification is provided in the table below.

Hazard Class	Category	GHS Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Danger	
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	Danger	
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	Warning	
Acute toxicity, Dermal	3	H311: Toxic in contact with skin	Danger	
Aquatic Hazard (long-term)	3	H412: Harmful to aquatic life with long lasting effects	-	-

Note: Classifications may vary slightly between suppliers.

Toxicological Profile

While specific quantitative toxicological data such as LD50 (median lethal dose) values are not readily available in publicly accessible safety data sheets, the GHS classification of Acute Toxicity Category 4 indicates a potential for significant harm if ingested.^{[2][4][5][6]} The classification of "Causes serious eye damage" (Eye Dam. 1) suggests that contact with the eyes can lead to irreversible damage.^{[1][2][3][4][5][6]} Some sources also indicate that it causes skin irritation.

Experimental Protocols:

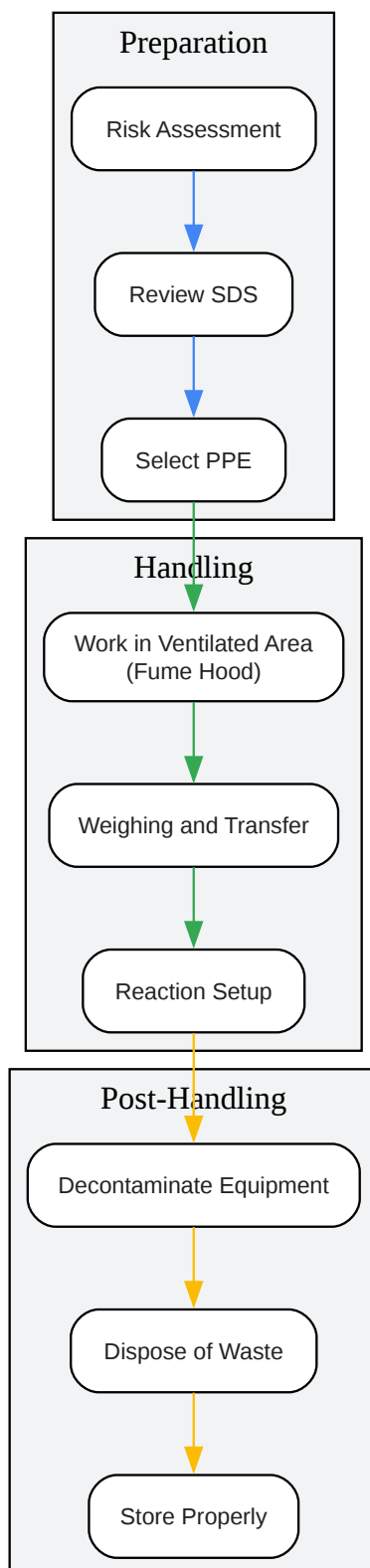
Detailed experimental protocols for the toxicological assessment of **6-Iodoquinoline** are not publicly available. Standard OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals would typically be followed for such evaluations. These include:

- OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method
- OECD Guideline 405: Acute Eye Irritation/Corrosion
- OECD Guideline 404: Acute Dermal Irritation/Corrosion

Professionals in drug development should consider commissioning studies following these or similar standardized protocols to obtain definitive quantitative data if required for regulatory submissions or in-depth risk assessments.

Safe Handling and Storage

A systematic approach to handling **6-Iodoquinoline** is essential to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps for safe handling.



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Caption: A generalized workflow for the safe handling of **6-Iodoquinoline**.

Personal Protective Equipment (PPE):

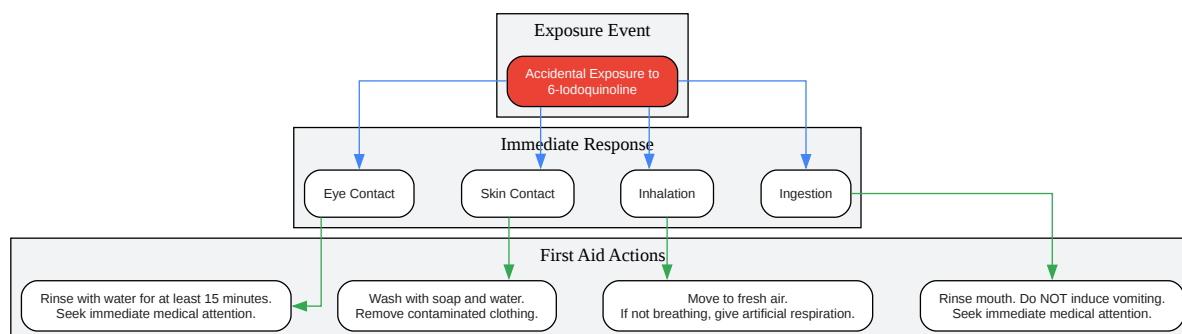
PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield are mandatory.[7][8]
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile rubber).[8][9]
Skin and Body Protection	A lab coat should be worn. For larger quantities or where there is a risk of splashing, consider additional protective clothing.
Respiratory Protection	If dusts are generated and engineering controls are not sufficient, a NIOSH-approved particulate respirator should be used.[9]

Storage:

Store **6-Iodoquinoline** in a tightly closed container in a dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents. Some suppliers recommend refrigerated storage and protection from light and air.

Emergency Procedures

Immediate and appropriate action is critical in the event of an accidental exposure to **6-Iodoquinoline**.



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Caption: First aid response plan for exposure to **6-Iodoquinoline**.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][7][8][10] Seek immediate medical attention.[10]
Skin Contact	Immediately wash skin with soap and plenty of water.[11] Remove contaminated clothing.[12] Get medical attention if irritation develops.
Inhalation	Remove victim to fresh air.[3][8][10] If not breathing, give artificial respiration.[3][10] Seek medical attention.
Ingestion	Do NOT induce vomiting.[3][10] Rinse mouth with water.[3][8] Never give anything by mouth to an unconscious person.[3] Call a physician or poison control center immediately.[3][10]

Fire-Fighting Measures:

Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish fires.[3][8] Firefighters should wear self-contained breathing apparatus.[3][8][9]

Accidental Release Measures:

For spills, wear appropriate personal protective equipment.[3][8] Sweep up the material, avoiding dust generation, and place it in a suitable container for disposal.[8][10] Prevent entry into waterways.[8][10]

Disposal Considerations

Dispose of **6-Iodoquinoline** and any contaminated materials in accordance with local, state, and federal regulations.[3] It is the responsibility of the waste generator to determine the toxicity and physical properties of the material to ensure proper disposal.

Signaling Pathways

Currently, there is no publicly available information detailing the specific signaling pathways affected by **6-Iodoquinoline**. For drug development professionals, this represents a critical knowledge gap. Should initial screenings indicate biological activity, further investigation into its mechanism of action and potential off-target effects on key cellular signaling pathways would be a necessary step in the preclinical development process.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive risk assessment conducted by qualified professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling **6-Iodoquinoline**.

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